

Technical Guide: 6-Hydroxy Chlorzoxazone-¹³C₆

Certificate of Analysis

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Compound of Interest

Compound Name: 6-Hydroxy Chlorzoxazone-¹³C₆

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the analytical data and testing methodologies for 6-Hydroxy Chlorzoxazone-¹³C₆, a stable isotope-labeled metabolite of the muscle relaxant Chlorzoxazone. The information presented is crucial for researchers in drug metabolism, pharmacokinetics, and toxicology studies, as well as for professionals involved in the development and quality control of pharmaceutical products.

Quantitative Data Summary

The following tables summarize the quantitative data from a representative Certificate of Analysis for 6-Hydroxy Chlorzoxazone-¹³C₆.^[1]

Table 1: Identification and Physical Properties^[1]

Parameter	Value
Product Name	6-Hydroxy Chlorzoxazone- ¹³ C ₆
Catalogue Number	H825122
CAS Number	475295-90-0
Lot Number	32-SDJ-129-4
Molecular Formula	C ¹³ C ₆ H ₄ ClNO ₃
Molecular Weight	191.52 g/mol
Appearance	White to Off-White Solid
Solubility	DMSO (Slightly), Methanol (Slightly)
Long Term Storage	-20°C

Table 2: Analytical Test Results[1]

Test	Specification	Result
Purity	>95%	Conforms
HPLC Purity	>95%	99.68% (300 nm)
NMR	Conforms to Structure	Conforms
Mass Spectrometry	Conforms to Structure	Conforms
Isotopic Purity	>95%	99.0%
Elemental Analysis	Conforms	%C: 44.15, %H: 2.21, %N: 7.23

Table 3: Isotopic Distribution[1]

Isotope	Normalized Intensity
$^{13}\text{C}_0$	0.00%
$^{13}\text{C}_1$	0.00%
$^{13}\text{C}_2$	0.09%
$^{13}\text{C}_3$	0.02%
$^{13}\text{C}_4$	0.09%
$^{13}\text{C}_5$	5.61%
$^{13}\text{C}_6$	94.18%

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the Certificate of Analysis. These protocols are based on established analytical techniques for 6-Hydroxy Chlorzoxazone and related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of 6-Hydroxy Chlorzoxazone- $^{13}\text{C}_6$.

Methodology:

- **Sample Preparation:** A small amount of the sample is dissolved in a suitable deuterated solvent, such as DMSO- d_6 or Methanol- d_4 .
- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used.
- **Data Acquisition:** ^1H and ^{13}C NMR spectra are acquired. For ^1H NMR, standard parameters are used. For ^{13}C NMR, due to the isotopic labeling, the spectrum will show enhanced signals for the labeled carbon atoms.
- **Data Analysis:** The chemical shifts, coupling constants, and integration of the proton signals, along with the chemical shifts of the carbon signals, are analyzed to confirm that the

spectrum is consistent with the structure of 6-Hydroxy Chlorzoxazone- $^{13}\text{C}_6$. The presence of ^{13}C satellites in the ^1H spectrum can also provide confirmation of the labeling.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of 6-Hydroxy Chlorzoxazone- $^{13}\text{C}_6$.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector is used.
- Column: A C18 reversed-phase column is commonly employed.[\[2\]](#)[\[3\]](#)
- Mobile Phase: A typical mobile phase consists of a mixture of acetonitrile and an aqueous buffer (e.g., 0.05 M phosphate buffer at pH 7 or 0.5% acetic acid).[\[3\]](#)[\[4\]](#) The composition can be isocratic or a gradient. For example, a mobile phase of 20:80 (v/v) acetonitrile-aqueous buffer has been used.[\[4\]](#)
- Flow Rate: A flow rate of 1.0 mL/min is often used.
- Detection: UV detection is performed at a wavelength where the analyte has significant absorbance, such as 230 nm, 283 nm, or 287 nm.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Sample Preparation: A solution of the sample is prepared in a suitable solvent (e.g., methanol or mobile phase) at a known concentration.
- Analysis: The sample solution is injected into the HPLC system. The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS)

Objective: To confirm the molecular weight and determine the isotopic purity of 6-Hydroxy Chlorzoxazone- $^{13}\text{C}_6$.

Methodology:

- **Instrumentation:** A mass spectrometer, often coupled with an HPLC system (LC-MS), is used. Electrospray ionization (ESI) is a common ionization technique for this type of molecule.
- **Ionization Mode:** The analysis can be performed in either positive or negative ion mode.
- **Data Acquisition:** For structural confirmation, a full scan mass spectrum is acquired to observe the molecular ion peak corresponding to the $^{13}\text{C}_6$ -labeled compound. For isotopic purity analysis, selected ion monitoring (SIM) or a high-resolution mass spectrometer is used to determine the relative abundance of the different isotopologues ($^{13}\text{C}_0$ to $^{13}\text{C}_6$).
- **Data Analysis:** The mass spectrum is analyzed to confirm that the major peak corresponds to the expected mass of 6-Hydroxy Chlorzoxazone- $^{13}\text{C}_6$. The isotopic purity is calculated from the relative intensities of the peaks corresponding to the different numbers of ^{13}C atoms.

Elemental Analysis

Objective: To determine the elemental composition (%C, %H, %N) of the compound.

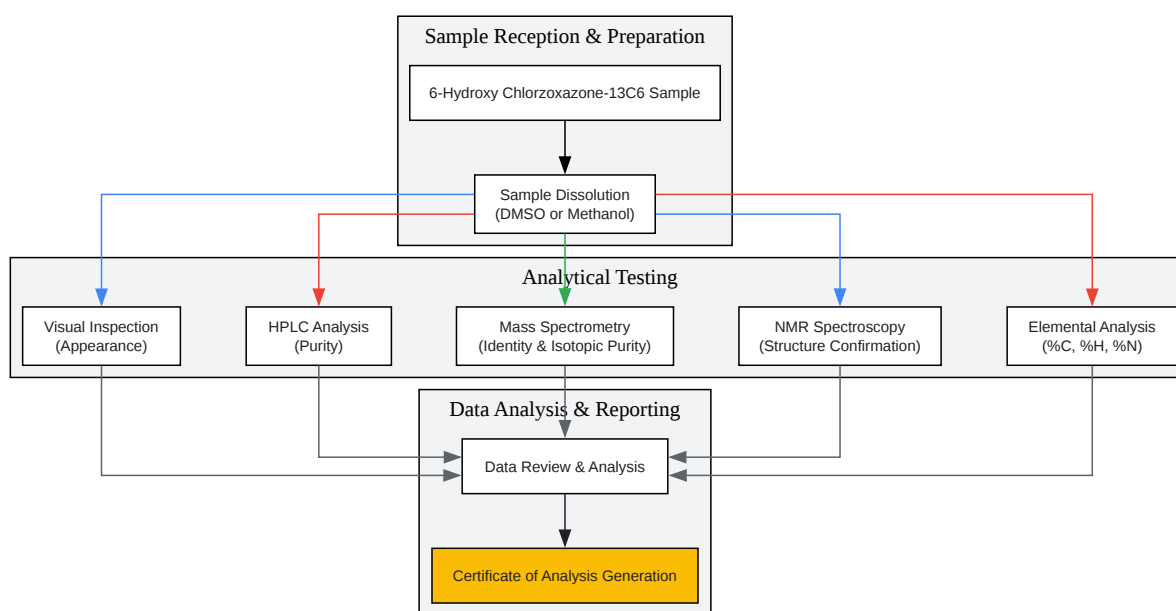
Methodology:

- **Instrumentation:** An elemental analyzer is used.
- **Principle:** The method is based on combustion analysis. A small, accurately weighed amount of the sample is combusted at high temperature in an oxygen-rich atmosphere.
- **Detection:** The resulting combustion gases (CO_2 , H_2O , N_2) are separated and quantified by detectors such as thermal conductivity detectors or infrared detectors.
- **Calculation:** The weight percentages of carbon, hydrogen, and nitrogen are calculated from the amounts of the detected gases and the initial sample weight. For chlorinated compounds, specific scrubbers are used to remove chlorine from the gas stream to prevent interference.

Visualizations

Analytical Workflow

The following diagram illustrates the logical workflow for the quality control analysis of 6-Hydroxy Chlorzoxazone- $^{13}\text{C}_6$.

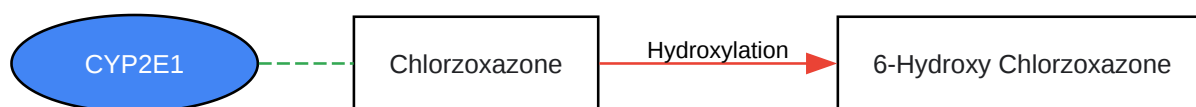


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Caption: Quality control workflow for 6-Hydroxy Chlorzoxazone- $^{13}\text{C}_6$.

Metabolic Pathway

This diagram illustrates the metabolic conversion of Chlorzoxazone to 6-Hydroxy Chlorzoxazone.



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Caption: Metabolic pathway of Chlorzoxazone to 6-Hydroxy Chlorzoxazone.

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